# Application Note: A Multi-faceted Approach to the Analytical Characterization of Dibenzoxazepinones

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *Dibenzo[b,f][1,4]oxazepin-11(10H)-one* |
| *CAS No.:* | *3158-85-8* |
| *Cat. No.:* | *B105365* |

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Audience: Researchers, scientists, and drug development professionals.

Senior Application Scientist's Foreword: The dibenzoxazepinone core is a privileged scaffold in medicinal chemistry, forming the basis of numerous pharmacologically active agents. Its robust and accurate characterization is not merely an analytical exercise; it is a cornerstone of drug development, ensuring safety, efficacy, and quality. A single analytical technique is insufficient to unravel the complexities of these molecules, their potential impurities, and degradation products. This guide presents an integrated, multi-technique strategy, moving from separation and quantification to definitive structural elucidation. The protocols herein are designed to be self-validating systems, emphasizing the rationale behind each experimental choice to empower researchers to adapt and troubleshoot effectively.

## The Foundational Pillar: Liquid Chromatography for Separation and Quantification

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High-Performance Liquid Chromatography (HPLC) and its advanced counterpart, Ultra-High-Performance Liquid Chromatography (UHPLC), are indispensable for separating the dibenzoxazepinone active pharmaceutical ingredient (API) from process impurities and degradation products. A well-developed chromatographic method is the foundation upon which all subsequent characterization rests.

## Expertise & Causality: Why Reversed-Phase HPLC?

For dibenzoxazepinones, which are moderately polar organic molecules, reversed-phase (RP) chromatography is the predominant mode of separation.

- Stationary Phase: A C18 (octadecylsilane) column is the universal starting point. Its long alkyl chains provide sufficient hydrophobicity to retain the analyte, allowing for effective separation based on subtle differences in polarity among related compounds.
- Mobile Phase: The mobile phase typically consists of an aqueous component and an organic modifier.
  - Organic Modifier: Acetonitrile (ACN) is often preferred over methanol due to its lower viscosity (leading to better efficiency) and lower UV cutoff.
  - Aqueous Modifier: The addition of a small percentage of an acid, such as formic acid or phosphoric acid, is critical. It serves to protonate any residual silanols on the stationary phase, minimizing peak tailing and improving peak shape. Crucially, for subsequent analysis by mass spectrometry, a volatile modifier like formic acid is essential as it aids in the ionization process and is compatible with the high vacuum of the mass spectrometer. [1]
- Detection: A Photodiode Array (PDA) or Diode Array Detector (DAD) is superior to a simple UV detector. It not only quantifies the analyte but also provides UV spectra for each peak. This is a key element of a self-validating system, as it allows for peak purity analysis, a preliminary check to ensure a chromatographic peak corresponds to a single component.

## Protocol 1: Development of a Stability-Indicating RP-HPLC Method

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This protocol outlines the steps to develop a method capable of separating the main dibenzoxazepinone peak from potential degradation products.

- Sample Preparation:
  - Accurately weigh and dissolve the dibenzoxazepinone reference standard in a suitable solvent (e.g., 50:50 Acetonitrile:Water) to a concentration of ~0.5 mg/mL.
  - Ensure the sample is fully dissolved, using sonication if necessary.
- Initial Chromatographic Conditions:
  - Column: C18, 100 mm x 4.6 mm, 2.7 µm particle size.
  - Mobile Phase A: 0.1% Formic Acid in Water.
  - Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
  - Flow Rate: 1.0 mL/min.
  - Injection Volume: 5 µL.
  - Column Temperature: 30 °C.
  - Detection: DAD/PDA, monitor at a wavelength of maximum absorbance (e.g., 245 nm) and acquire spectra from 200-400 nm.[2]
  - Gradient Program: Start with a scouting gradient (e.g., 5% to 95% B over 15 minutes) to determine the approximate elution time of the main peak.
- Method Optimization:
  - Adjust the gradient slope around the elution time of the main peak to achieve a retention time of 5-10 minutes and good resolution from any existing impurities.
  - The goal is to create a gradient that is shallow enough to separate closely eluting peaks but steep enough to elute all components in a reasonable time.

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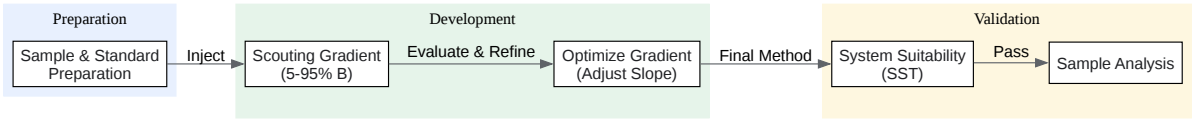
- System Suitability Testing (SST) - The Trustworthiness Check:
  - Before analyzing any samples, perform at least five replicate injections of the reference standard.
  - Calculate the following parameters to ensure the system is performing adequately:
    - Relative Standard Deviation (RSD) of Peak Area: Must be ≤ 2.0%.
    - Tailing Factor (T): Should be between 0.8 and 1.5.
    - Theoretical Plates (N): Should be > 2000.

## Data Presentation: Typical HPLC Parameters

| Parameter | Typical Value/Condition | Rationale |
|---|---|---|
| Column | C18, 100-250 mm length, 1.8-5 µm | Good retention for moderately polar compounds. |
| Mobile Phase A | 0.1% Formic Acid in Water | Volatile buffer, good for MS compatibility, improves peak shape. |
| Mobile Phase B | 0.1% Formic Acid in Acetonitrile | Common organic modifier with low UV cutoff. |
| Flow Rate | 0.5 - 1.5 mL/min | Balances analysis time and column efficiency. |
| Temperature | 25 - 40 °C | Controls retention time and viscosity; improves reproducibility. |
| Detection | DAD/PDA at λmax (e.g., 245 nm) | Allows for quantification and peak purity assessment.[2] |
| Injection Volume | 1 - 10 µL | Small volume to prevent peak distortion. |

## Visualization: HPLC Method Development Workflow

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Caption: Workflow for developing a robust RP-HPLC method.

# Probing Stability: Forced Degradation Studies

A method is only truly "stability-indicating" if it can separate the intact drug from its degradation products.[3] Forced degradation studies, or stress testing, are a regulatory requirement and a critical part of method development.[4][5] The goal is to intentionally degrade the drug substance under various conditions to generate potential degradants.[6]

## Expertise & Causality: The Rationale of Stress Conditions

The conditions are designed to mimic potential degradation pathways:

- Acid/Base Hydrolysis: Simulates exposure to acidic or basic environments.
- Oxidation: Tests susceptibility to oxidative degradation, which can occur during synthesis or formulation.
- Thermal: Evaluates the effect of heat during manufacturing and storage.
- Photolytic: Assesses degradation upon exposure to light, as required by ICH Q1B guidelines.[3]

A key principle is to target 5-20% degradation.[6] Too little degradation provides no useful information, while complete degradation makes it impossible to demonstrate separation from the parent peak.

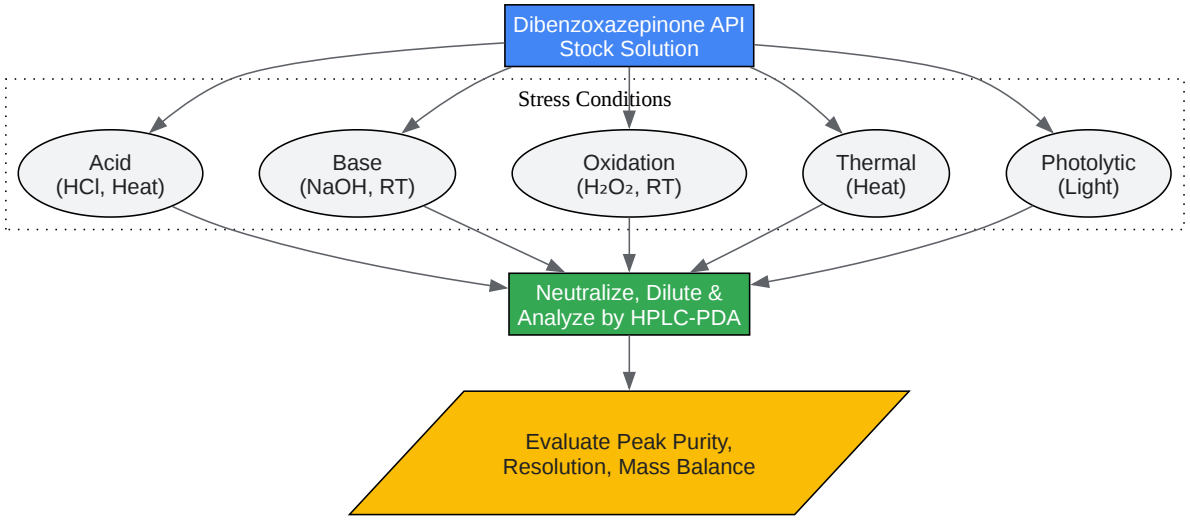
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## Protocol 2: Conducting a Forced Degradation Study

- Prepare Stock Solution: Prepare a ~1.0 mg/mL solution of the dibenzoxazepinone in a suitable solvent.
- Apply Stress Conditions (in parallel):
  - Acid Hydrolysis: Mix stock solution with 0.1 N HCl. Heat at 60 °C for 2-8 hours.
  - Base Hydrolysis: Mix stock solution with 0.1 N NaOH. Keep at room temperature for 1-4 hours.
  - Oxidation: Mix stock solution with 3% $H_2O_2$. Keep at room temperature for 2-8 hours.
  - Thermal: Store the solid drug substance and the stock solution at 80 °C for 24-48 hours.
  - Photolytic: Expose the solid drug substance and stock solution to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt hours/square meter.
- Neutralization & Dilution: After the specified time, cool the samples to room temperature. Neutralize the acid and base samples. Dilute all stressed samples to the target concentration of the HPLC method (~0.5 mg/mL).
- Analysis: Analyze all samples using the developed HPLC method (Protocol 1). Include an unstressed control sample for comparison.
- Evaluation:
  - Confirm that the main peak is spectrally pure in all conditions using the PDA detector.
  - Ensure that all major degradation peaks are well-resolved from the main peak (Resolution > 2.0).
  - Calculate the mass balance to account for all the material.

## Visualization: Forced Degradation Workflow

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Caption: Overview of the forced degradation study workflow.

# Molecular Weight and Fragmentation: Mass Spectrometry (MS)

While HPLC separates components, it doesn't identify them. Coupling HPLC to a mass spectrometer (LC-MS) is the premier technique for identifying unknown impurities and degradation products.[7]

## Expertise & Causality: Choosing the Right MS Technique

- Ionization: Electrospray Ionization (ESI) is ideal for dibenzoxazepinones, as it's a soft ionization technique that typically produces an intact protonated molecule $[M+H]^+$, directly providing the molecular weight.

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- Mass Analyzer:
  - High-Resolution MS (HRMS), such as a Quadrupole Time-of-Flight (Q-TOF), is exceptionally powerful. It measures mass with high accuracy (<5 ppm), which allows for the unambiguous determination of the elemental formula of the parent ion and its fragments.
  - Tandem MS (MS/MS) involves selecting a specific ion (like a degradant's $[M+H]^+$), fragmenting it, and analyzing the resulting product ions. This fragmentation pattern provides a structural fingerprint that is invaluable for elucidating the structure of the unknown.[8]

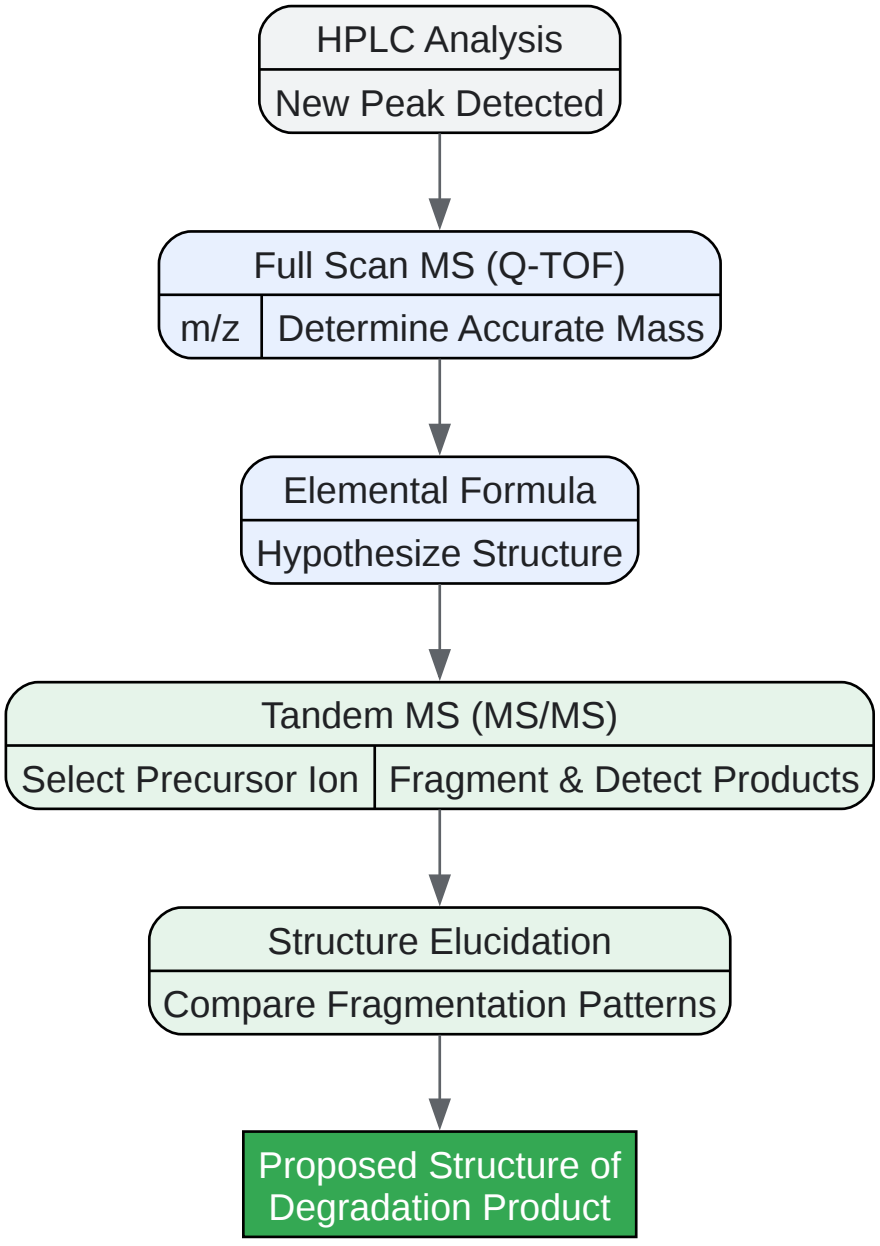
## Protocol 3: LC-MS/MS for Impurity Identification

- System Setup: Use the optimized HPLC method from Protocol 1, ensuring the mobile phase is MS-compatible (e.g., using formic acid, not phosphoric acid).
- MS Optimization: Directly infuse a standard solution of the dibenzoxazepinone into the mass spectrometer to optimize source parameters (e.g., capillary voltage, gas flow, temperature) for maximum signal intensity of the $[M+H]^+$ ion.
- LC-MS Analysis: Inject the stressed samples from Protocol 2 into the LC-MS system. Acquire data in full scan mode to detect all ions present.
- Data Analysis:
  - For each new peak observed in the chromatogram, extract the corresponding mass spectrum.
  - Determine the accurate mass of the molecular ion ($[M+H]^+$) and calculate its elemental formula using the instrument software.
  - Compare the formula to that of the parent drug to hypothesize the chemical modification (e.g., addition of an oxygen atom suggests oxidation; addition of $H_2O$ suggests hydrolysis).

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- LC-MS/MS Analysis: Re-inject the sample and perform a targeted MS/MS experiment on the degradant's molecular ion.
    - Compare the fragmentation pattern of the degradant to that of the parent drug. Common fragments can help identify which part of the molecule has been modified.

## Visualization: Logic Flow for Impurity ID




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Caption: Logical workflow from HPLC peak to MS-based identification.

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# Unambiguous Structure: Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the ultimate authority for structure elucidation.[9] While MS provides the formula and fragmentation, NMR provides the precise atomic connectivity, confirming the exact structure of the dibenzoxazepinone and any isolated impurities or degradants.

## Expertise & Causality: The Power of 2D NMR

A combination of 1D and 2D NMR experiments is required for full characterization:

- $^{1}$H NMR: Reveals the number of different types of protons and their neighboring protons (through spin-spin coupling).
- $^{13}$C NMR: Shows the number of different types of carbon atoms in the molecule.[10]
- COSY (Correlation Spectroscopy): Maps $^{1}$H-$^{1}$H coupling correlations, identifying protons that are directly connected through 2-3 bonds.
- HSQC (Heteronuclear Single Quantum Coherence): Correlates each proton signal with the carbon atom it is directly attached to.
- HMBC (Heteronuclear Multiple Bond Correlation): This is often the most critical experiment. It shows correlations between protons and carbons that are 2-3 bonds away, allowing the entire carbon skeleton and the positions of substituents to be pieced together like a puzzle.[11]

## Protocol 4: Full Structural Characterization by NMR

- Sample Preparation:
  - A pure sample of the compound (parent drug or isolated impurity, >5 mg) is required.
  - Dissolve the sample in ~0.6 mL of a deuterated solvent (e.g., DMSO-$d_6$ or $CDCl_3$) in an NMR tube.[10] Add a small amount of tetramethylsilane (TMS) as an internal reference (δ 0.00 ppm).
- Data Acquisition:

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- Acquire a standard $^{1}H$ NMR spectrum.
- Acquire a proton-decoupled $^{13}C$ NMR spectrum.
- Acquire 2D spectra: COSY, HSQC, and HMBC.

- Data Interpretation:
  - Step 1: Assign the signals of isolated spin systems using the COSY spectrum.
  - Step 2: Use the HSQC spectrum to assign the carbon signal for each assigned proton.
  - Step 3: Use the HMBC spectrum to find long-range correlations that connect the isolated spin systems and link them to quaternary (non-protonated) carbons.
  - Step 4: Systematically work through all correlations to build the final, unambiguous structure.

## Data Presentation: Characteristic NMR Shifts

| Nucleus | Region | Typical Chemical Shift (δ, ppm) | Notes |
|---|---|---|---|
| $^{1}H$ | Aromatic (Ar-H) | 7.0 - 8.5 | Specific shifts and coupling depend on substitution pattern. |
| $^{1}H$ | Amide (N-H) | 8.0 - 10.0 | Often a broad singlet, position is solvent dependent. |
| $^{13}C$ | Carbonyl (C=O) | 160 - 175 | Key signal for the lactam moiety. |
| $^{13}C$ | Aromatic (Ar-C) | 110 - 160 | Complex region with multiple signals. |

# The Third Dimension: Single-Crystal X-ray Crystallography

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For absolute proof of structure, including stereochemistry and solid-state conformation, single-crystal X-ray crystallography is the definitive technique.[12]

## Expertise & Causality: An Unparalleled View

While NMR defines connectivity, it describes the molecule's average structure in solution. X-ray crystallography provides a precise 3D map of the atoms in a single crystal. This is crucial for:

- Absolute Stereochemistry: Unambiguously determining the configuration of any chiral centers.
- Conformation: Revealing the exact shape and orientation of the molecule in the solid state.
- Intermolecular Interactions: Understanding how molecules pack together in a crystal lattice, which can influence physical properties like solubility and stability.

The primary challenge and rate-limiting step for this technique is growing a high-quality single crystal suitable for diffraction.[13]

## Protocol 5: Outline for X-ray Crystallography

- Crystal Growth:
  - This is a process of trial and error. A common method is slow evaporation.
  - Dissolve the pure compound in a suitable solvent (e.g., methanol, ethyl acetate) to near saturation.
  - Add a less-polar "anti-solvent" (e.g., hexane) dropwise until the solution becomes slightly turbid.
  - Loosely cap the vial and allow the solvent to evaporate slowly over several days to weeks.[14][15]
- Data Collection:
  - A suitable crystal is mounted on a goniometer and cooled in a stream of cold nitrogen gas.

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- The crystal is irradiated with a monochromatic X-ray beam, and the diffraction pattern is collected on a detector.[14]

- Structure Solution and Refinement:

  - Specialized software is used to solve the phase problem and generate an initial electron density map.

  - The atomic positions are fitted to the map and refined to yield the final crystal structure.

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